

Essential Safety and Logistical Information for Handling Anhydrosafflor Yellow B

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Compound of Interest

Compound Name: Anhydrosafflor yellow B

Cat. No.: B2856533

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **Anhydrosafflor yellow B**, a quinochalcone C-glycoside isolated from *Carthamus tinctorius*. The following procedural guidance is based on general laboratory safety protocols and available data for this compound.

Operational Plan: Personal Protective Equipment (PPE)

When handling **Anhydrosafflor yellow B** in a laboratory setting, adherence to standard safety protocols is crucial. The following personal protective equipment is recommended to minimize exposure and ensure user safety.

1. Hand Protection:

- **Gloves:** Wear nitrile or latex gloves to prevent skin contact. Always inspect gloves for tears or holes before use. For tasks with a higher risk of splashing, consider double-gloving.

2. Eye Protection:

- **Safety Glasses or Goggles:** Use safety glasses with side shields or chemical splash goggles to protect against accidental splashes of solutions or contact with the powder form.

3. Body Protection:

- **Laboratory Coat:** A standard, long-sleeved laboratory coat should be worn to protect the skin and clothing from contamination.

4. Respiratory Protection:

- **Face Mask or Respirator:** When handling the powdered form of **Anhydrosafflor yellow B**, especially when weighing or transferring, it is advisable to work in a well-ventilated area or a fume hood. A dust mask or a respirator may be necessary to prevent inhalation of fine particles.

Handling and Storage

Proper handling and storage are critical to maintaining the stability and integrity of **Anhydrosafflor yellow B**.

- **Handling:**
 - Avoid direct contact with skin, eyes, and clothing.
 - Avoid inhalation of dust.
 - Handle in a well-ventilated area or under a fume hood.
 - Keep containers tightly closed when not in use.
- **Storage:**
 - Store in a tightly sealed container.
 - Protect from light and moisture.
 - For long-term storage of stock solutions, it is recommended to store at -20°C for up to one month or -80°C for up to six months.^[1]

Disposal Plan

Dispose of **Anhydrosafflor yellow B** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- **Unused Compound:** Unused **Anhydrosafflor yellow B** should be disposed of as chemical waste. Do not discard it down the drain or in the regular trash.
- **Contaminated Materials:** Any materials that have come into contact with **Anhydrosafflor yellow B**, such as pipette tips, tubes, and gloves, should be collected in a designated hazardous waste container for proper disposal.
- **Solutions:** Aqueous solutions of **Anhydrosafflor yellow B** should be collected in a designated aqueous waste container.

Quantitative Data

The following table summarizes the key quantitative data for **Anhydrosafflor yellow B**.

Property	Value
Molecular Formula	C ₄₈ H ₅₂ O ₂₆
Molecular Weight	1044.91 g/mol
Appearance	Yellow crystalline powder
Solubility	Soluble in water and organic solvents like ethanol.
Storage (Stock Solution)	-20°C (up to 1 month), -80°C (up to 6 months) ^[1]

Experimental Protocols

Anhydrosafflor yellow B has been investigated for its neuroprotective effects. Below are detailed methodologies for key in vivo and in vitro experiments.

In Vivo Model: Middle Cerebral Artery Occlusion/Reperfusion (MCAO/R) in Rats

This protocol is designed to assess the neuroprotective effects of **Anhydrosafflor yellow B** in a rat model of ischemic stroke.

- **Animal Model:** Adult male Sprague-Dawley rats are used.

- Grouping: Rats are randomly divided into a sham group, an MCAO/R group, and MCAO/R groups treated with **Anhydrosafflor yellow B** at varying doses (e.g., 2, 4, and 8 mg/kg).
- Drug Administration: **Anhydrosafflor yellow B** is administered via tail vein injection immediately after the MCAO/R procedure for three consecutive days. The control and MCAO/R groups receive normal saline.
- Surgical Procedure: The MCAO/R model is induced to mimic ischemic stroke.
- Outcome Measures:
 - Neurological Function Score: Assessed using a standardized scoring system to evaluate neurological deficits.
 - Infarct Volume: Measured to quantify the extent of brain injury.
 - Biochemical Assays: Levels of oxidative stress markers (e.g., SOD, MDA, ROS, GSH-Px) are measured in the serum.
 - Histological Analysis: Brain tissue is examined for apoptosis and other cellular changes.

In Vitro Model: Oxygen-Glucose Deprivation/Reperfusion (OGD/R) in Primary Hippocampal Neurons

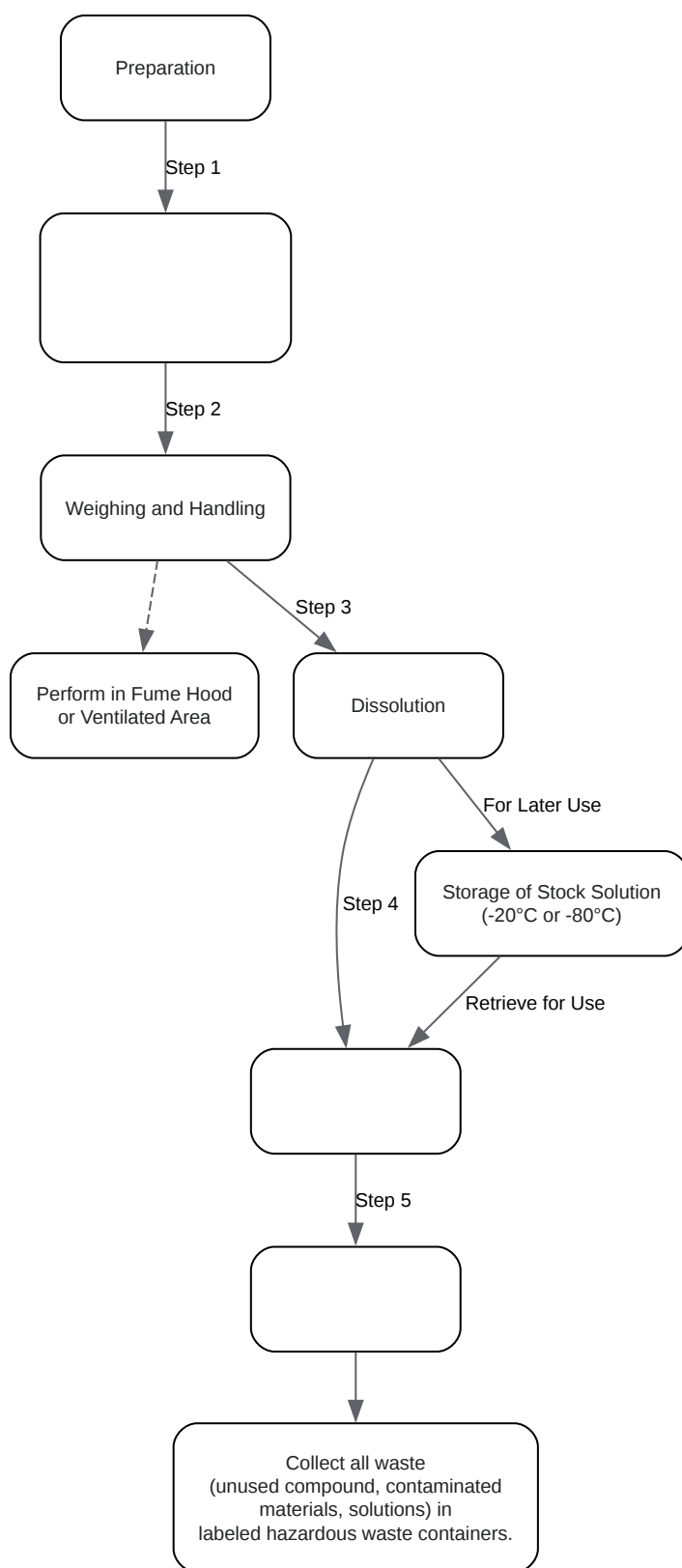
This protocol investigates the protective effects of **Anhydrosafflor yellow B** on neurons subjected to ischemia-like conditions in a cell culture system.

- Cell Culture: Primary hippocampal neurons are cultured for 7 days.
- OGD/R Induction: To mimic ischemia, cells are incubated in a glucose-free medium in a hypoxic chamber (94% N₂, 5% CO₂, 1% O₂) for 6 hours, followed by a return to normal medium and normoxic conditions for 24 hours.
- Treatment Groups:
 - Control group (normal conditions)

- OGD/R group
- OGD/R groups treated with varying concentrations of **Anhydrosafflor yellow B** (e.g., 40, 60, 80 μ M).
- Outcome Measures:
 - Cell Viability: Assessed using assays such as CCK-8.
 - Lactate Dehydrogenase (LDH) Release: Measured to quantify cell membrane damage.
 - Apoptosis Assays: To determine the extent of programmed cell death.
 - Measurement of Reactive Oxygen Species (ROS): To assess oxidative stress.
 - Western Blot Analysis: To measure the expression of proteins involved in relevant signaling pathways, such as the SIRT1 pathway.

Visualizations

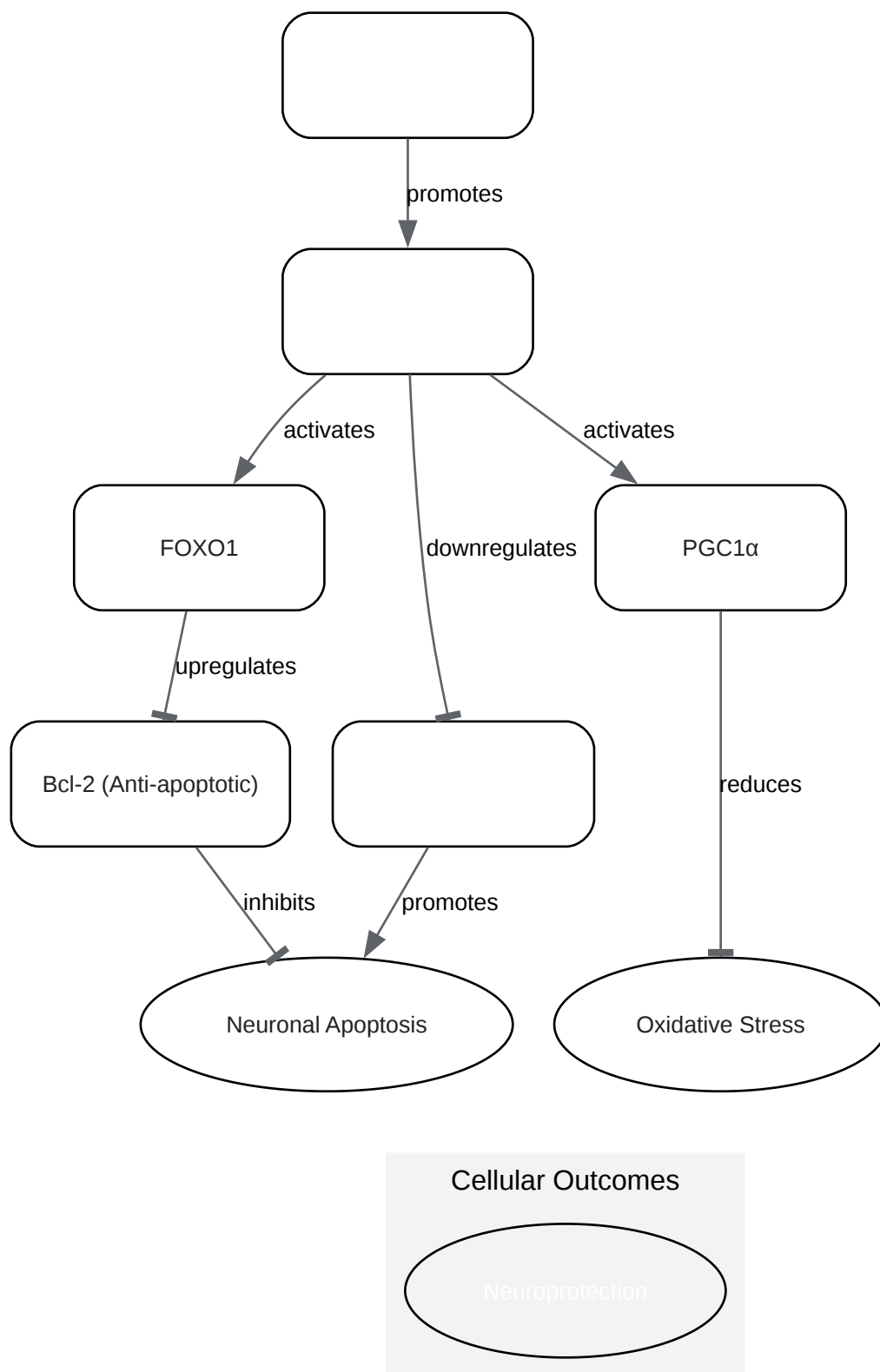
Experimental Workflow for Handling Anhydrosafflor Yellow B



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Caption: Workflow for the safe handling of **Anhydrosafflor yellow B**.

Anhydrosafflor Yellow B and the SIRT1 Signaling Pathway



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Caption: **Anhydrosafflor yellow B**'s role in the SIRT1 signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
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